

Application Note: Quantitative Analysis of n-Methylserine Hydrochloride

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Compound of Interest

Compound Name: *n*-Methylserine hydrochloride

CAS No.: 141193-65-9

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Introduction

N-Methyl-L-serine hydrochloride is a derivative of the amino acid L-serine, playing a significant role in various biochemical and pharmaceutical research areas.^{[1][2]} Its applications range from serving as a building block in peptide synthesis to neuroscience research, where it and similar compounds are studied for their potential as neuroprotective agents and their involvement in neurotransmitter systems.^[1] Accurate and precise quantification of **N-Methylserine hydrochloride** is therefore critical for quality control in drug manufacturing, pharmacokinetic studies, and metabolic research.

This comprehensive guide provides detailed protocols for the quantitative analysis of **N-Methylserine hydrochloride** using several robust analytical techniques: High-Performance Liquid Chromatography (HPLC) with UV or fluorescence detection, Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Quantitative Nuclear Magnetic Resonance (qNMR). The methodologies are designed to be self-validating and are grounded in established analytical principles, providing researchers, scientists, and drug development professionals with the tools for reliable and reproducible quantification.

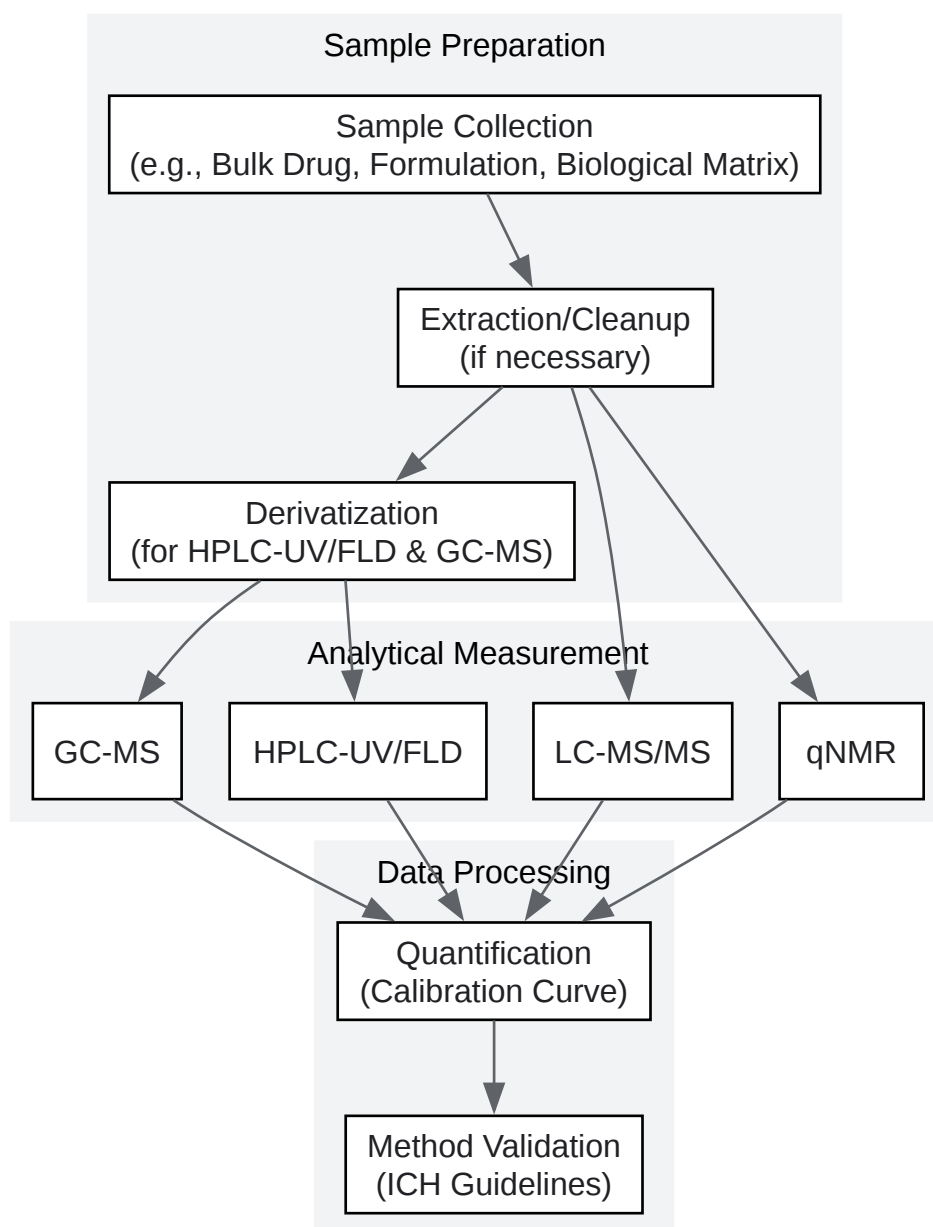
Physicochemical Properties of n-Methylserine Hydrochloride

A thorough understanding of the analyte's properties is fundamental to developing a robust analytical method. Key properties of **N-Methylserine hydrochloride** are summarized in Table 1. Its high polarity and water solubility dictate the choice of chromatographic conditions and sample preparation procedures.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₃ ·HCl	[1]
Molecular Weight	155.62 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility	Soluble in water. Sparingly soluble in DMSO and methanol.[3][4]	[5]
Predicted pKa	2.20 ± 0.10	[5]
Optical Rotation	[α] ²⁰ /D = +17° to +20° (c=2 in water)	[1]

General Analytical Workflow

The quantitative analysis of **N-Methylserine hydrochloride**, regardless of the specific instrumentation, follows a general workflow. This process ensures that the sample is in a suitable form for analysis and that the results are accurate and reproducible.



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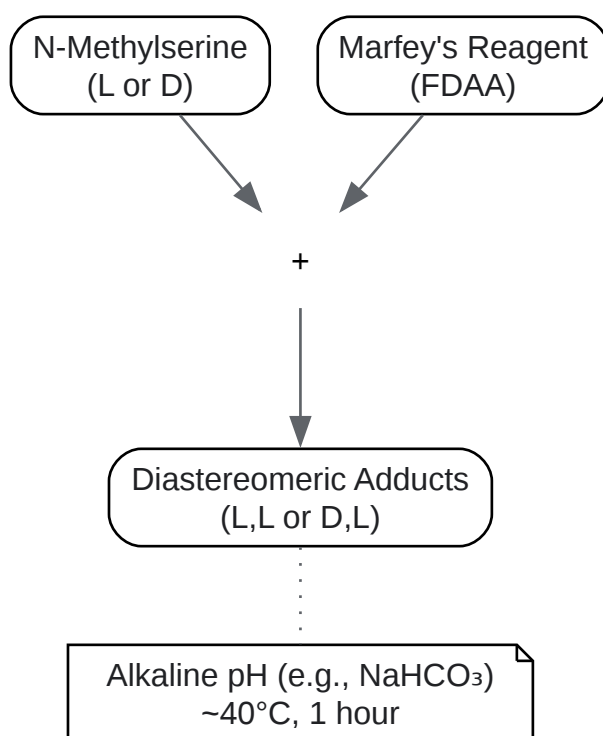
Caption: General workflow for the quantitative analysis of **n-Methylserine hydrochloride**.

Method 1: Chiral Purity and Quantification by HPLC after Derivatization with Marfey's Reagent

For determining enantiomeric purity and for quantification in the absence of a mass spectrometer, derivatization with a chiral agent is a highly effective strategy.[6] Marfey's reagent

(1-fluoro-2,4-dinitrophenyl-5-L-alanine amide, FDAA) reacts with the secondary amine of N-Methylserine to form diastereomers that can be readily separated on a standard reversed-phase HPLC column.[7][8] The L-enantiomer of N-Methylserine will form an L,L-diastereomer, while any contaminating D-enantiomer will form a D,L-diastereomer, which will have a different retention time.[9]

Rationale: The derivatization introduces a strong chromophore (dinitrophenyl group), significantly enhancing UV detection sensitivity.[8] The formation of diastereomers circumvents the need for expensive chiral stationary phases.[6][10]



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Caption: Derivatization of n-Methylserine with Marfey's reagent.

Protocol: HPLC-UV Analysis

1. Sample and Standard Preparation:

- **Standard Stock Solution:** Accurately weigh and dissolve N-Methyl-L-serine hydrochloride in 100 mM sodium bicarbonate buffer (pH ~8.5) to a final concentration of 1 mg/mL.

- Calibration Standards: Prepare a series of dilutions from the stock solution in the 100 mM sodium bicarbonate buffer to cover the desired concentration range (e.g., 1-100 µg/mL).
- Sample Solution: Dissolve the sample containing **N-Methylserine hydrochloride** in the same buffer to an expected concentration within the calibration range.

2. Derivatization Protocol:

- To 100 µL of each standard and sample solution, add 200 µL of a 1 mg/mL solution of Marfey's reagent in acetone.[\[9\]](#)
- Vortex the mixture and incubate at 40°C for 1 hour.[\[8\]](#)
- After incubation, cool the reaction vials to room temperature.
- Quench the reaction by adding 20 µL of 1 M HCl.
- Dilute the sample with 680 µL of the mobile phase A to a final volume of 1 mL and vortex.
- The sample is now ready for injection.

3. HPLC Conditions:

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 50 mM triethylammonium phosphate (pH 3.0).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-20 min: 20% to 60% B
 - 20-25 min: 60% to 90% B
 - 25-27 min: 90% B
 - 27-30 min: 90% to 20% B

- 30-35 min: 20% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 340 nm.
- Injection Volume: 20 µL.

4. Data Analysis:

- Construct a calibration curve by plotting the peak area of the L,L-diastereomer against the concentration of the N-Methyl-L-serine standards.
- Determine the concentration of N-Methyl-L-serine in the samples from the calibration curve.
- Calculate the enantiomeric purity by comparing the peak area of the D,L-diastereomer (if any) to the total area of both diastereomer peaks.

Method 2: Quantification by GC-MS after Derivatization

Gas chromatography is a powerful technique for separating volatile compounds. Due to the polar and non-volatile nature of **N-Methylserine hydrochloride**, derivatization is mandatory to increase its volatility and thermal stability.[11] A common and effective approach is a two-step derivatization: esterification of the carboxyl group followed by acylation of the amine and hydroxyl groups.[12]

Rationale: This two-step process converts the polar functional groups into less polar, more volatile esters and amides, which are amenable to GC analysis.[12] The mass spectrometer provides high selectivity and sensitivity for detection.

Protocol: GC-MS Analysis

1. Sample and Standard Preparation:

- **Standard Stock Solution:** Accurately weigh and dissolve N-Methyl-L-serine hydrochloride in 0.1 M HCl in methanol to a concentration of 1 mg/mL.
- **Calibration Standards:** Prepare serial dilutions in 0.1 M HCl in methanol.
- **Sample Preparation:** For solid samples, dissolve in 0.1 M HCl in methanol. For aqueous samples, evaporate to dryness under a stream of nitrogen and reconstitute in 0.1 M HCl in methanol.

2. Derivatization Protocol:

- Transfer 100 µL of each standard and sample into a GC vial and evaporate to complete dryness under nitrogen.
- **Step 1 (Esterification):** Add 200 µL of 3 M HCl in n-butanol. Cap the vial tightly and heat at 65°C for 20 minutes. Evaporate the reagent under nitrogen.
- **Step 2 (Acylation):** Add 100 µL of ethyl acetate and 50 µL of pentafluoropropionic anhydride (PFPA). Cap the vial and heat at 65°C for 30 minutes.[\[12\]](#)
- Cool to room temperature and evaporate the excess reagent under a gentle stream of nitrogen.
- Reconstitute the residue in 200 µL of ethyl acetate for GC-MS injection.

3. GC-MS Conditions:

- **GC Column:** DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).
- **Carrier Gas:** Helium at a constant flow of 1.2 mL/min.
- **Inlet Temperature:** 250°C.
- **Injection Mode:** Splitless, 1 µL.
- **Oven Temperature Program:**
 - Initial: 80°C, hold for 2 min.

- Ramp: 10°C/min to 280°C.
- Hold: 5 min at 280°C.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor characteristic ions for the derivatized N-Methylserine.

4. Data Analysis:

- Create a calibration curve using the peak areas of a specific ion fragment versus the concentration of the standards.
- Quantify the N-Methylserine in samples using the regression equation from the calibration curve.

Method 3: High-Sensitivity Quantification by LC-MS/MS

LC-MS/MS is the benchmark for high-sensitivity and high-selectivity quantification, especially in complex matrices. This method can directly analyze **N-Methylserine hydrochloride** without derivatization, simplifying sample preparation.

Rationale: By leveraging the selectivity of tandem mass spectrometry (MS/MS) and the separating power of liquid chromatography, this method achieves low detection limits and high specificity. A Hydrophilic Interaction Liquid Chromatography (HILIC) column is ideal for retaining and separating this polar analyte.^[5]

Protocol: LC-MS/MS Analysis

1. Sample and Standard Preparation:

- Solvent: Prepare a solution of 0.1% formic acid in a 90:10 acetonitrile:water mixture.

- **Standard Stock Solution:** Accurately weigh and dissolve N-Methyl-L-serine hydrochloride in the solvent to a concentration of 1 mg/mL.
- **Calibration Standards:** Prepare serial dilutions in the solvent to cover the desired concentration range (e.g., 1-1000 ng/mL).
- **Sample Preparation:** Dilute the sample in the solvent to fall within the calibration range. For complex matrices, a protein precipitation step (e.g., with acetonitrile) followed by centrifugation may be required.

2. LC-MS/MS Conditions:

- **LC System:** A high-performance liquid chromatography system.
- **Column:** HILIC column (e.g., 2.1 x 100 mm, 1.7 μ m).^[5]
- **Mobile Phase A:** 0.1% Formic acid in water.
- **Mobile Phase B:** 0.1% Formic acid in acetonitrile.
- **Gradient:**
 - 0-1 min: 95% B
 - 1-5 min: 95% to 50% B
 - 5-6 min: 50% B
 - 6-6.5 min: 50% to 95% B
 - 6.5-9 min: 95% B (re-equilibration)
- **Flow Rate:** 0.4 mL/min.
- **Column Temperature:** 40°C.
- **Injection Volume:** 5 μ L.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer.

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions: Monitor specific precursor-to-product ion transitions for N-Methylserine (e.g., m/z 120.1 $\rightarrow$ m/z 74.1). These should be optimized by direct infusion of a standard solution.
- Source Parameters: Optimize gas flows, ion spray voltage, and temperature according to the instrument manufacturer's guidelines.

4. Data Analysis:

- Integrate the peak areas for the specified MRM transition.
- Construct a calibration curve and perform linear regression.
- Calculate the concentration of **N-Methylserine hydrochloride** in the samples.

Method 4: Absolute Quantification by Quantitative NMR (qNMR)

qNMR is a primary analytical method that allows for the direct measurement of a compound's purity or concentration without the need for a specific reference standard of the same compound.^[13] Quantification is achieved by comparing the integral of an analyte's signal to the integral of a certified internal standard of known concentration.^{[14][15]}

Rationale: The signal intensity in an NMR spectrum is directly proportional to the number of nuclei giving rise to that signal.^[13] This fundamental principle allows for highly accurate and precise quantification with full traceability.

Protocol: qNMR Analysis

1. Sample and Standard Preparation:

- Solvent: Deuterium oxide (D_2O).
- Internal Standard (IS): Choose a certified internal standard with a known purity that has a simple spectrum with signals that do not overlap with the analyte signals. Maleic acid or 3-

(trimethylsilyl)propionic-2,2,3,3-d₄ acid sodium salt (TSP) are suitable choices.

- IS Stock Solution: Accurately weigh a precise amount of the internal standard and dissolve it in a known volume of D₂O to create a stock solution of known concentration.
- Sample Preparation:
 - Accurately weigh a specific amount of **N-Methylserine hydrochloride** (e.g., 10 mg).
 - Dissolve it in a precise volume of the IS stock solution (e.g., 1.0 mL) in an NMR tube.

2. NMR Acquisition:

- Spectrometer: A high-field NMR spectrometer (e.g., ≥ 400 MHz).
- Experiment: A standard 1D proton (¹H) experiment.
- Key Parameters for Quantification:
 - Relaxation Delay (d1): Set to at least 5 times the longest T₁ relaxation time of both the analyte and the internal standard to ensure full relaxation. A value of 30-60 seconds is often sufficient.
 - Pulse Angle: 90° flip angle.
 - Number of Scans (ns): Sufficient to obtain a good signal-to-noise ratio (e.g., 16 or 32 scans).
 - Acquisition Time (at): At least 3-4 seconds.

3. Data Processing and Analysis:

- Process the spectrum with an appropriate phasing and baseline correction.
- Integrate a well-resolved, non-overlapping signal for N-Methylserine (e.g., the N-methyl singlet) and a signal from the internal standard.
- Calculate the concentration or purity using the following equation:

$$\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{IS}}) * (N_{\text{IS}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{IS}}) * (m_{\text{IS}} / m_{\text{analyte}}) * P_{\text{IS}}$$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- M = Molar mass
- m = Mass
- P = Purity of the internal standard

Method Validation and Data Summary

All described methods should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure they are suitable for their intended purpose. Key validation parameters are summarized in Table 2.

Parameter	HPLC-UV (Marfey's)	GC-MS	LC-MS/MS	qNMR
Specificity	High (Chromatographic separation of diastereomers)	Very High (Chromatographic separation and mass filtering)	Excellent (Chromatographic separation and MRM transition)	Excellent (Chemical shift specificity)
Linearity (R ²)	> 0.998	> 0.995	> 0.999	N/A (Direct ratio)
LOD (Typical)	~100 ng/mL	~10 ng/mL	< 1 ng/mL	~0.1 mg/mL
LOQ (Typical)	~300 ng/mL	~30 ng/mL	~1 ng/mL	~0.3 mg/mL
Accuracy (% Recovery)	98-102%	95-105%	98-102%	99-101%
Precision (%RSD)	< 2%	< 5%	< 3%	< 1%

Conclusion

This application note details four distinct, robust, and validated methods for the quantitative analysis of **N-Methylserine hydrochloride**. The choice of method depends on the specific requirements of the analysis, such as the required sensitivity, the sample matrix, and the availability of instrumentation.

- LC-MS/MS offers the highest sensitivity and selectivity, making it ideal for bioanalysis and trace-level quantification.
- HPLC with Marfey's reagent provides an excellent, accessible method for both quantification and chiral purity determination.
- GC-MS is a reliable alternative, particularly when high chromatographic resolution is needed, though it requires a more involved derivatization procedure.
- qNMR stands out as a primary method for determining purity and for the certification of reference materials, offering exceptional accuracy without the need for an analyte-specific standard.

By following these detailed protocols, researchers can confidently and accurately quantify **N-Methylserine hydrochloride** in a variety of sample types.

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